

Spiramycin I-d3: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Spiramycin I-d3-1*

Cat. No.: *B15556576*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety data and handling procedures for Spiramycin I-d3. The information is compiled and presented to meet the needs of laboratory personnel, ensuring safe and effective use of this compound in a research environment.

Introduction

Spiramycin I-d3 is the deuterated form of Spiramycin I, a macrolide antibiotic produced by *Streptomyces ambofaciens*.^[1] Like its parent compound, it is primarily used as an internal standard in quantitative analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure accuracy and precision in the detection of Spiramycin in various biological matrices.^{[2][3]} This guide focuses on the critical safety aspects and handling protocols necessary for professionals working with Spiramycin I-d3.

Hazard Identification and Classification

Based on the data for the parent compound, Spiramycin, the following hazards may be associated with Spiramycin I-d3. It is crucial to handle the deuterated form with the same precautions.

GHS Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[4]
- Skin Irritation (Category 2), H315: Causes skin irritation.[5]
- Eye Irritation (Category 2A), H319: Causes serious eye irritation.[5]
- Respiratory Sensitization (Category 1), H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[5]
- Skin Sensitization (Category 1), H317: May cause an allergic skin reaction.[5]
- Specific Target Organ Toxicity (Single Exposure) (Category 3), H335: May cause respiratory irritation.[5]
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.[5]

Signal Word: Danger

Hazard Pictograms:

- Health Hazard
- Irritant
- Environment

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of Spiramycin I-d3 and its parent compound.

Property	Spiramycin I-d3	Spiramycin (General)
CAS Number	1355452-20-8[6][7]	8025-81-8[5][8]
Molecular Formula	C43H71D3N2O14[6][7]	C43H74N2O14[1]
Molecular Weight	846.07 g/mol [6][7]	843.1 g/mol [1]
Appearance	White to Off-White Solid[9]	Crystalline powder[1]
Melting Point	Not determined	134-137 °C (Spiramycin I)[1]
Storage	2-8°C Refrigerator[9]	Keep refrigerated[8]

Safe Handling and Personal Protective Equipment (PPE)

Proper handling and the use of appropriate personal protective equipment are essential to minimize exposure and ensure a safe laboratory environment.[10]

Engineering Controls

- Use only in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powder form.[4][10]
- Ensure eyewash stations and safety showers are readily accessible.[11]

Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for various laboratory activities involving Spiramycin I-d3.[10]

Laboratory Activity	Required Personal Protective Equipment
General Handling & Preparation	Safety glasses with side shields (or goggles), lab coat, and chemical-resistant gloves (complying with EN374 standard).[10]
Weighing/Aliquoting (powder form)	Use of a chemical fume hood or ventilated enclosure is recommended. Respiratory protection may be required if ventilation is inadequate.[10]
Spill Cleanup	Full complement of PPE, including safety goggles, lab coat, and chemical-resistant gloves. For larger spills, respiratory protection may be necessary.[10]

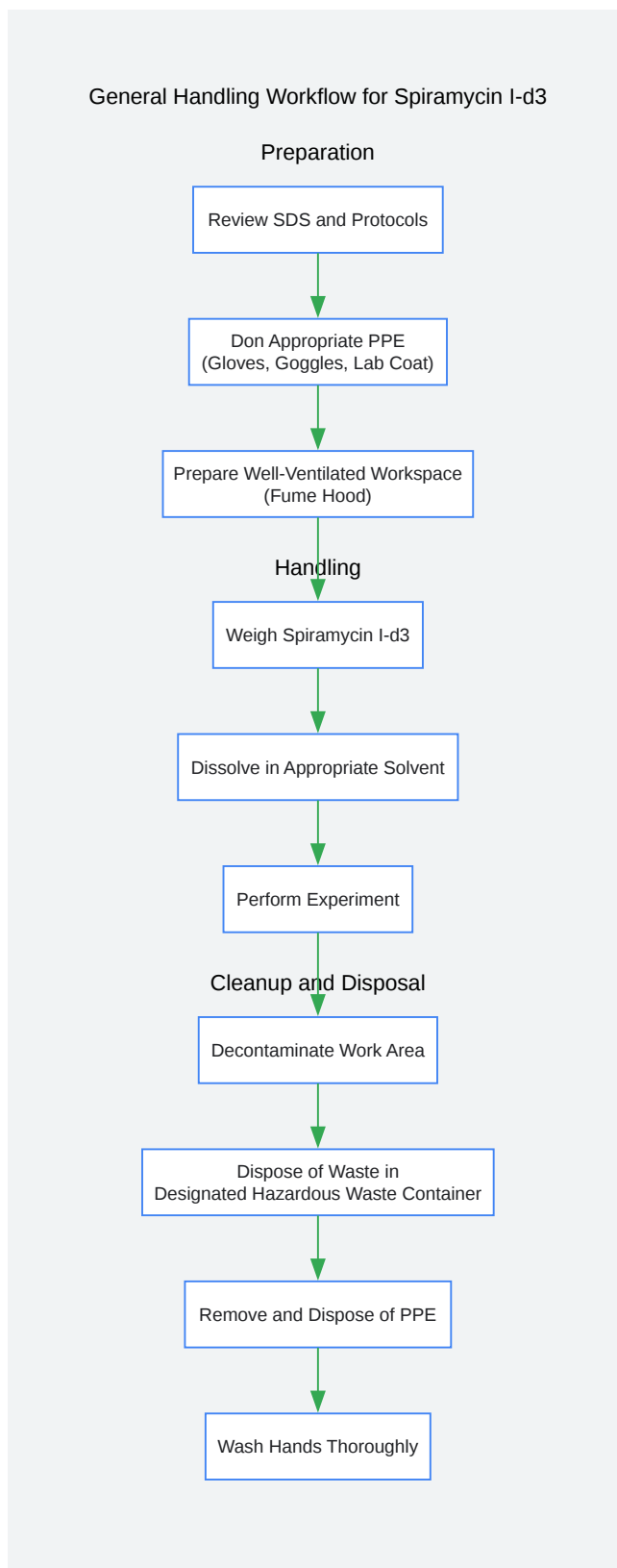
Hygiene Measures

- Avoid contact with skin, eyes, and clothing.[8]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[4]
- Contaminated work clothing should not be allowed out of the workplace.[12]

Experimental Protocols

General Workflow for Handling and Use

The following diagram illustrates a general workflow for the safe handling and use of Spiramycin I-d3 in a laboratory setting.

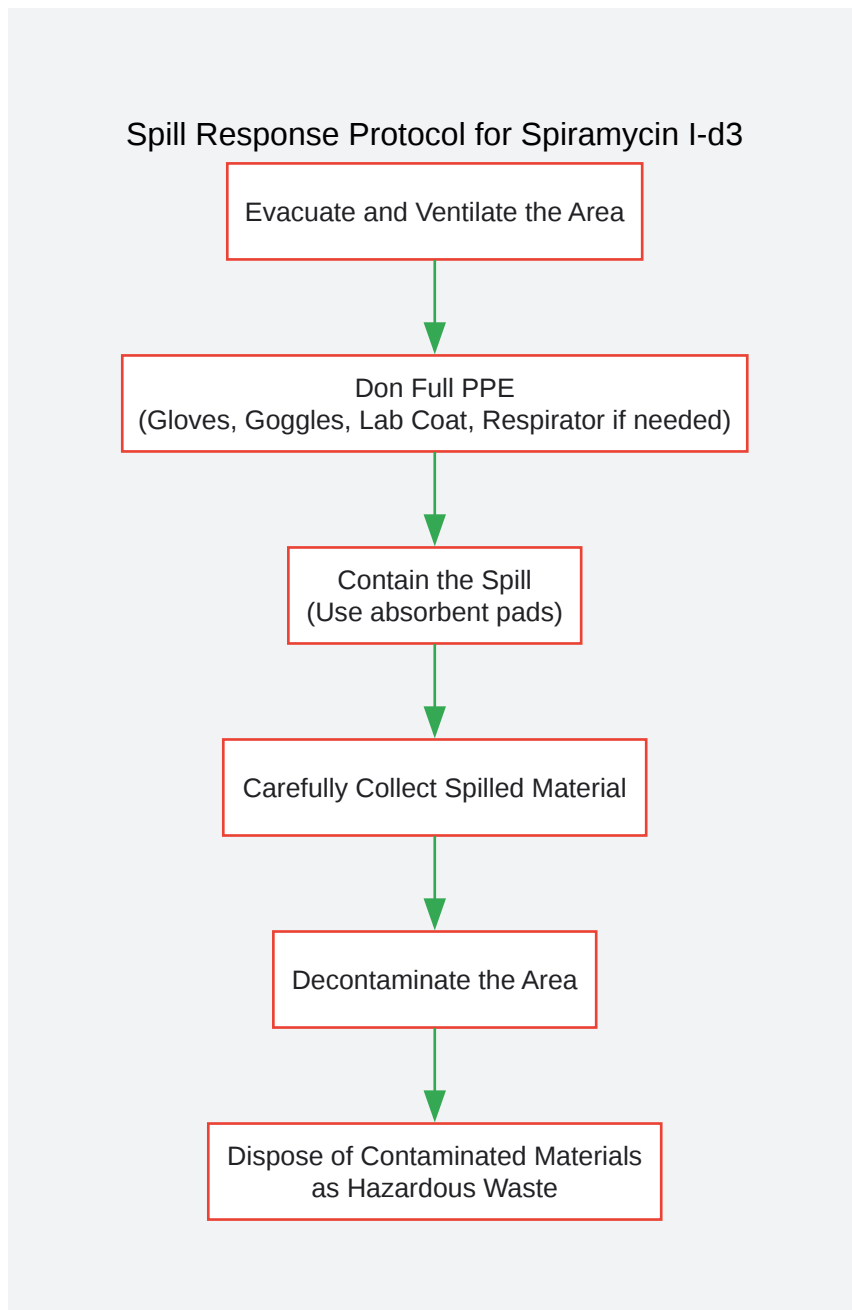


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Caption: A flowchart illustrating the key steps for the safe handling of Spiramycin I-d3.

Spill Response Protocol

In the event of a spill, follow these steps to ensure proper cleanup and minimize exposure.^[10]



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Caption: A step-by-step guide for responding to a Spiramycin I-d3 spill.

Toxicological Information

The toxicological data for Spiramycin is used as a reference for Spiramycin I-d3.

Toxicity Type	Data (for Spiramycin)
Acute Oral Toxicity	LD50 (Mouse): 2,900 mg/kg[12]
Acute Dermal Toxicity	Harmful in contact with skin.[4]
Acute Inhalation Toxicity	Harmful if inhaled.[4]
Carcinogenicity	Not listed as a carcinogen by IARC.[5]

Mechanism of Action

Spiramycin, the parent compound of Spiramycin I-d3, is a macrolide antibiotic that inhibits protein synthesis in bacteria.[1] It binds to the 50S subunit of the bacterial ribosome, which blocks the translocation step of protein synthesis. This action is primarily bacteriostatic.[1]

Mechanism of Action of Spiramycin

Bacterial Cell

Spiramycin enters the bacterial cell



Binds to the 50S ribosomal subunit



Inhibits protein synthesis translocation



Bacteriostatic effect (Inhibition of bacterial growth)

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